

"2-Amino-4-chloro-5-methylphenol" safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Amino-4-chloro-5-methylphenol

Cat. No.: B1266682

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In-Depth Technical Guide: 2-Amino-4-chloro-5-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Amino-4-chloro-5-methylphenol** (CAS Number: 53524-27-9). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a crucial resource for professionals handling this chemical in research and development settings.

Chemical Identification and Properties

2-Amino-4-chloro-5-methylphenol is an aromatic organic compound. Its identity and key physicochemical properties are summarized below.

Identifier	Value	Source
IUPAC Name	2-amino-4-chloro-5-methylphenol	PubChem[1]
CAS Number	53524-27-9	Fluorochem, PubChem[1][2]
Molecular Formula	C7H8ClNO	Fluorochem, PubChem[1][2]
Molecular Weight	157.6 g/mol	Fluorochem, PubChem[1][2]
Appearance	Off-white solid	Huateng Pharma[3]
Boiling Point	281.5°C at 760 mmHg	Huateng Pharma[3]
Density	1.331 g/cm ³	Huateng Pharma[3]
InChI Key	QDGJHZNOQSIFAT-UHFFFAOYSA-N	Fluorochem, PubChem[1][2]
Canonical SMILES	<chem>CC1=CC(O)=C(N)C=C1Cl</chem>	Fluorochem[2]

Hazard Identification and Classification

This chemical is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictogram:

- GHS07: Exclamation mark (Harmful/Irritant)[2]

Signal Word: Warning[2]

Toxicological Information

A critical review of available safety data sheets indicates a lack of quantitative toxicological data for **2-Amino-4-chloro-5-methylphenol**.

Toxicological Endpoint	Result
Acute Oral Toxicity	No quantitative data (LD50) available. Classified as harmful if swallowed.
Acute Dermal Toxicity	No data available.
Acute Inhalation Toxicity	No quantitative data (LC50) available. May cause respiratory irritation.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available.[4]
Germ Cell Mutagenicity	No data available.[4]
Carcinogenicity	No data available.[4]
Reproductive Toxicity	No data available.[4]

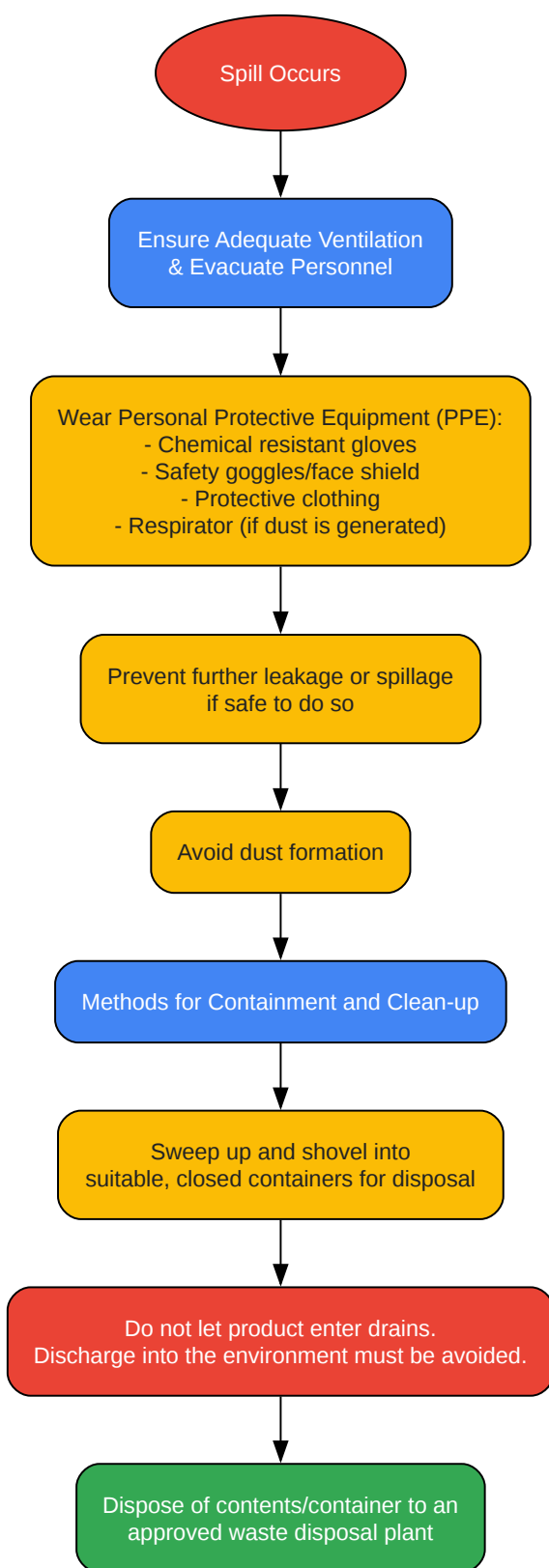
Experimental Protocols and Standard Procedures

Due to the limited availability of published, detailed experimental protocols for this specific compound, this section outlines the standard operating procedures for safe handling, storage, and emergency response as derived from safety data sheets.

First Aid Measures

A systematic approach to first aid is crucial in case of accidental exposure. The following workflow outlines the recommended procedures.





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References

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